

# Application Notes and Protocols: Ultramarine Blue in Polymer Composites

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## Compound of Interest

Compound Name: Ultramarine Blue

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These application notes provide a comprehensive overview of the use of **ultramarine blue** as a pigment and functional additive in polymer composites. This document outlines the key benefits, summarizes performance data, and provides detailed experimental protocols for the incorporation and evaluation of **ultramarine blue** in various polymer matrices.

## Introduction to Ultramarine Blue in Polymer Composites

**Ultramarine blue** is an inorganic pigment, a complex sodium aluminum sulfosilicate, widely utilized in the plastics industry for its vibrant reddish-blue shade, excellent stability, and favorable safety profile.[1][2][3] Beyond coloration, **ultramarine blue** can influence the mechanical and thermal properties of polymer composites, making it a versatile additive in materials science. Its non-migratory nature and high heat resistance make it suitable for a wide range of processing conditions and end-use applications, including food-contact materials and toys.[2][3]

## Key Performance Characteristics

**Ultramarine blue** imparts several desirable properties to polymer composites:

- **Dimensional Stability:** It does not cause shrinkage or warping in polyolefins, a significant advantage over some organic pigments.[2]

- **Heat Stability:** **Ultramarine blue** exhibits excellent thermal stability, withstanding processing temperatures up to 350-400°C, making it suitable for a wide range of thermoplastics, including engineering polymers.[1][4]
- **Lightfastness and Weather Resistance:** It possesses excellent lightfastness (Grade 7-8) and good weather resistance, ensuring color retention in finished products.[5]
- **Chemical Resistance:** It demonstrates good resistance to alkalis but is susceptible to acids.[2]
- **Safety and Compliance:** **Ultramarine blue** is non-toxic and is approved for use in food-contact plastics and toys worldwide.[2][3]
- **Coloristic Properties:** It provides a unique reddish-blue shade and can be used as a whitening agent to neutralize yellow tones in polymers.[3]

## Quantitative Data Summary

While extensive quantitative data comparing the mechanical and thermal properties of various polymer composites with and without **ultramarine blue** is not readily available in a single comprehensive source, the following tables summarize typical properties of **ultramarine blue** pigments and the observed effects on polymer composites. Research indicates that the incorporation of **ultramarine blue** masterbatch has a minimal effect on the flexural properties of thermoplastics like polypropylene copolymer (PPCP) and acrylonitrile butadiene styrene (ABS), with the properties of the colored plastics being comparable to the neat polymer.[1][6]

Table 1: Typical Physical and Chemical Properties of **Ultramarine Blue** Pigment for Plastics

Property	Value	Test Standard/Reference
Chemical Type	Sodium Aluminum Sulfosilicate	[2][5]
C.I. Name	Pigment Blue 29	[5][7]
Heat Stability	Up to 350°C	[5]
Lightfastness (Mass Tone)	8 (Excellent)	[5]
Lightfastness (Tint Tone)	8 (Excellent)	[5]
Weather Fastness (Mass Tone)	5 (Excellent)	[7]
Weather Fastness (Tint Tone)	5 (Excellent)	[7]
Migration Resistance	5 (Excellent)	[5][7]
Oil Absorption ( g/100g )	45 - 55	[7]
Bulk Density (g/cm <sup>3</sup> )	0.40 - 0.60	[7]
pH of Aqueous Solution	6.0 - 9.0	[5]

Table 2: Observed Effects of **Ultramarine Blue** on Polymer Composite Properties

Property	Polymer Matrix	Observation	Reference
Flexural Properties	Polypropylene Copolymer (PPCP), Acrylonitrile Butadiene Styrene (ABS)	Comparable to the neat polymer.	[1][6]
Shrinkage and Warping	Polyolefins	Does not cause shrinkage or warping.	[2]
Crystallization	Polypropylene (PP)	Can act as a nucleating agent, though less effective than some organic pigments.	[8]
Tensile Properties	Polypropylene (PP)	Addition of phthalocyanine blue (an organic pigment) has been shown to improve tensile strength; ultramarine blue's effect is less pronounced.	[8]

## Experimental Protocols

The following protocols are based on methodologies reported in the literature for the incorporation and evaluation of **ultramarine blue** in thermoplastic composites.[1][6]

## Materials and Masterbatch Preparation

- **Polymer Resin:** Select a suitable thermoplastic resin (e.g., polypropylene copolymer, acrylonitrile butadiene styrene).
- **Ultramarine Blue Masterbatch:** The use of a masterbatch is recommended for optimal dispersion.[1][6] The masterbatch typically consists of a carrier resin compatible with the primary polymer matrix and a specific loading of **ultramarine blue** pigment.

## Compounding Protocol

This protocol describes the melt blending of the polymer resin with the **ultramarine blue** masterbatch using a twin-screw extruder.[\[1\]](#)[\[6\]](#)

- **Drying:** Dry the polymer resin and masterbatch pellets to the manufacturer's recommended specifications to prevent hydrolytic degradation during processing.
- **Blending:** Physically blend the polymer resin and masterbatch pellets at the desired weight percentage (e.g., 1-5 wt%).[\[1\]](#)[\[6\]](#)
- **Extrusion:**
  - **Apparatus:** Co-rotating twin-screw extruder.
  - **Temperature Profile:** Set the barrel temperatures from the feed zone to the die head according to the processing recommendations for the specific polymer. For example, for PPCP and ABS, a profile ranging from 180°C to 230°C can be used.[\[4\]](#)[\[6\]](#)
  - **Screw Speed:** A screw speed of 200 rpm is a typical starting point and can be adjusted to optimize dispersion.[\[1\]](#)[\[6\]](#)
  - **Throughput:** Maintain a constant throughput (e.g., 0.8 kg/h ) to ensure consistent processing conditions.[\[4\]](#)[\[6\]](#)
- **Pelletizing:** Cool the extruded strands in a water bath and pelletize to a uniform size.

## Specimen Preparation by Injection Molding

This protocol outlines the fabrication of test specimens for mechanical and colorimetric analysis.[\[1\]](#)[\[6\]](#)

- **Drying:** Dry the compounded pellets as per the material's requirements.
- **Injection Molding:**
  - **Apparatus:** Standard injection molding machine.

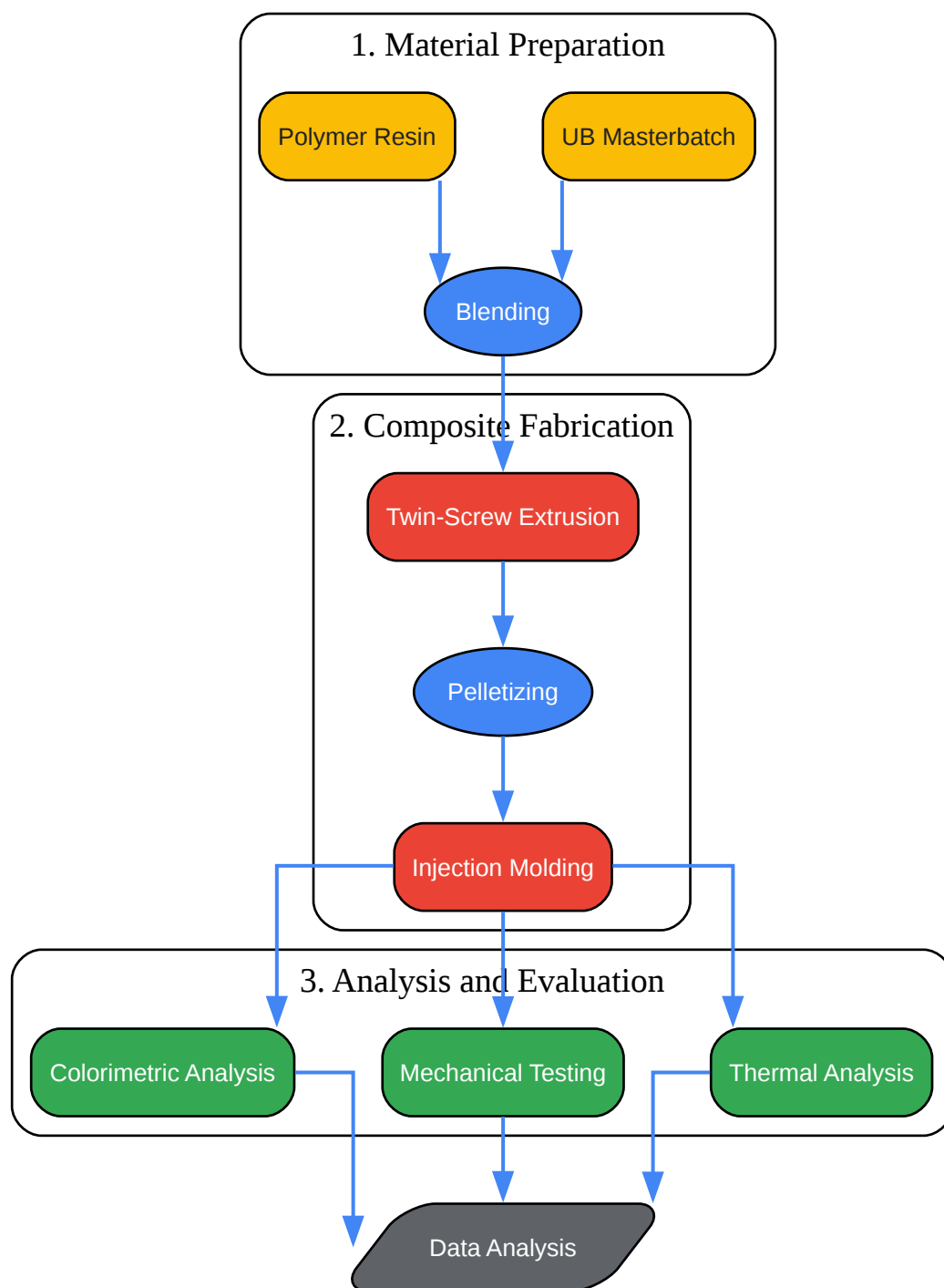
- Temperature Profile: Set the barrel and nozzle temperatures appropriate for the polymer. For PPCP and ABS, temperatures can range from 170°C to 220°C.[4][6]
- Mold Temperature: A typical mold temperature for these materials is 60°C.[4][6]
- Injection Pressure: Use an appropriate injection and holding pressure (e.g., first and holding pressure of 27.8 MPa, with a total injection pressure of 145–185 MPa).[4][6]
- Injection Speed: A typical injection speed is 30 mm/s.[4][6]
- Cooling Time: Allow for a sufficient cooling time (e.g., 15 seconds) to ensure dimensional stability of the molded parts.[4][6]

## Characterization Protocols

- Objective: To quantitatively assess the color of the polymer composites.
- Apparatus: Spectrophotometer.
- Method:
  - Calibrate the spectrophotometer according to the manufacturer's instructions.
  - Measure the CIELAB ( $L$ ,  $a$ ,  $b$ ) and  $CIELCH$  ( $L$ ,  $C^*$ ,  $h^\circ$ ) color coordinates of the injection-molded specimens.[1][6]
  - Perform multiple measurements on each sample and calculate the average to ensure statistical significance.
- Relevant Standard: ISO 7724 (Paints and varnishes — Colorimetry).
- Objective: To evaluate the effect of **ultramarine blue** on the mechanical properties of the polymer matrix.
- Apparatus: Universal Testing Machine.
- Methods:

- Tensile Testing (ASTM D638): Determine the tensile strength, tensile modulus, and elongation at break.
- Flexural Testing (ASTM D790): Determine the flexural strength and flexural modulus.
- Impact Testing (ASTM D256 - Izod): Determine the impact resistance of the material.
- Objective: To assess the influence of **ultramarine blue** on the thermal stability and transitions of the polymer.
- Apparatus: Differential Scanning Calorimeter (DSC), Thermogravimetric Analyzer (TGA).
- Methods:
  - DSC (ASTM D3418): Determine the glass transition temperature ( $T_g$ ) and melting temperature ( $T_m$ ) of the composites.
  - TGA (ASTM E1131): Evaluate the thermal stability and degradation temperature of the composites.

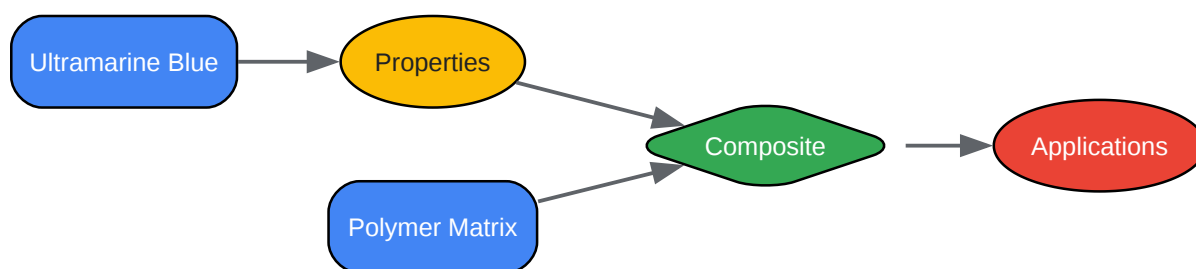
## Visualizations



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Caption: Experimental workflow for **ultramarine blue** polymer composites.





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Caption: Logical relationship of **ultramarine blue** in polymer composites.

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